

JNJ-28330835 chemical structure and properties

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Compound of Interest

Compound Name: **JNJ-28330835**

Cat. No.: **B1673012**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

JNJ-28330835 is a potent and selective, non-steroidal androgen receptor modulator (SARM) that has demonstrated significant anabolic effects on muscle and bone with minimal impact on prostatic tissues in preclinical studies. As a member of the pyrazole class of compounds, its unique chemical structure confers a favorable tissue-selective activity profile, making it a subject of interest for conditions such as muscle wasting and osteoporosis. This document provides a comprehensive overview of the chemical structure, physicochemical properties, mechanism of action, and detailed experimental protocols related to **JNJ-28330835**.

Chemical Structure and Properties

JNJ-28330835 is chemically identified as (S)-N-(4-cyano-3-(trifluoromethyl)phenyl)-5-methyl-3-(trifluoromethyl)-4,5-dihydro-1H-pyrazole-5-carboxamide.^[1] Its structure is characterized by a central dihydropyrazole ring, a substituted phenyl ring containing cyano and trifluoromethyl groups, and a chiral center at the C5 position of the pyrazole ring.

Chemical Structure:

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	(S)-N-(4-cyano-3-(trifluoromethyl)phenyl)-5-methyl-3-(trifluoromethyl)-4,5-dihydro-1H-pyrazole-5-carboxamide [1]
SMILES	O=C([C@@]1(C)NN=C(C(F)(F)F)C1)NC2=CC=C(C#N)C(C(F)(F)F)=C2 [1]
CAS Number	888072-47-7
Molecular Formula	C14H10F6N4O [1]

Table 2: Physicochemical Properties

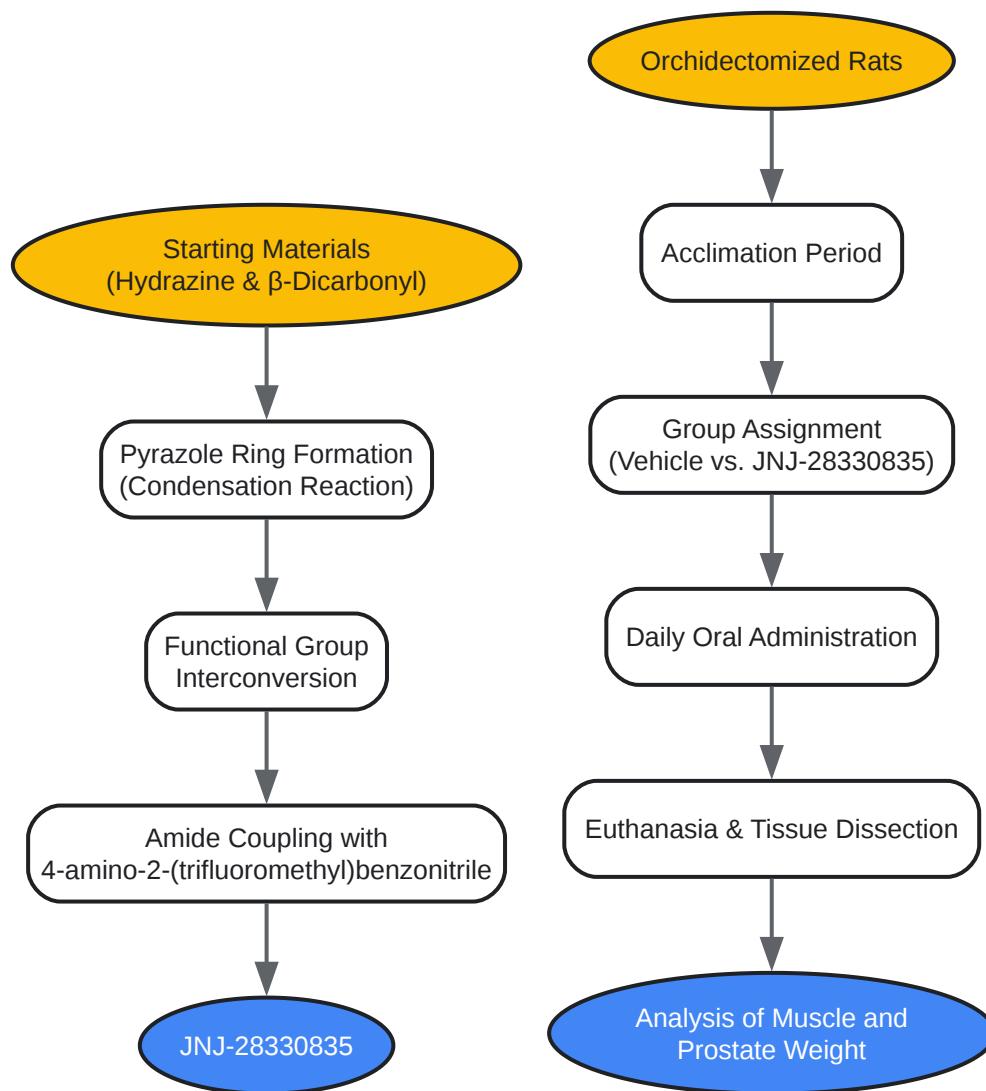
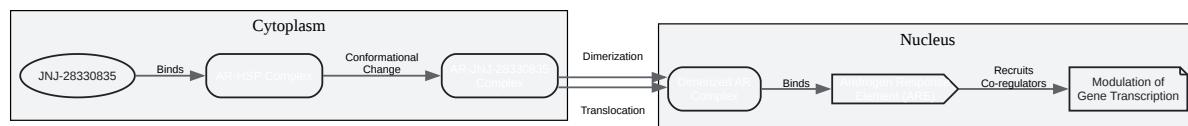
Property	Value
Molecular Weight	364.25 g/mol [1]
Appearance	Solid powder
Solubility	Soluble in DMSO [2]
Storage	Short term (days to weeks) at 0 - 4 °C; Long term (months to years) at -20 °C [2]

Mechanism of Action and Signaling Pathway

JNJ-28330835 functions as a selective androgen receptor (AR) modulator. It exhibits mixed agonist and antagonist activity in a tissue-specific manner.[\[3\]](#) In tissues such as muscle and bone, it acts as an agonist, promoting anabolic effects. Conversely, in tissues like the prostate, it displays antagonistic or weak partial agonist activity, thereby minimizing the risk of hypertrophy or other androgen-related adverse effects.

The general signaling pathway for androgen receptor activation is initiated by the binding of a ligand, such as **JNJ-28330835**, to the AR in the cytoplasm. This binding event triggers a conformational change in the receptor, leading to the dissociation of heat shock proteins (HSPs). The ligand-AR complex then translocates to the nucleus, where it dimerizes and binds to specific DNA sequences known as androgen response elements (AREs) in the promoter

regions of target genes. This interaction recruits co-regulatory proteins (coactivators or corepressors) and the basal transcription machinery, ultimately leading to the modulation of gene expression.



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